

# An In-depth Technical Guide to Dimethyl Sulfoxide-13C2: Properties, Applications, and Methodologies

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## Compound of Interest

Compound Name: *Dimethyl sulfoxide-13C2*

Cat. No.: *B156267*

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## Introduction: The Significance of Isotopic Labeling with Dimethyl Sulfoxide-13C2

In the landscape of modern scientific research, precision and accuracy are paramount. The ability to trace, quantify, and elucidate molecular structures and metabolic pathways is fundamental to advancements in drug development, proteomics, and metabolomics. It is in this context that stable isotope-labeled compounds, such as **Dimethyl sulfoxide-13C2** ( $(^{13}\text{CH}_3)_2\text{SO}$ ), emerge as indispensable tools. This guide provides an in-depth technical overview of **Dimethyl sulfoxide-13C2**, a non-radioactive, isotopically enriched variant of the widely used polar aprotic solvent, Dimethyl sulfoxide (DMSO).<sup>[1][2]</sup>

Unlike its unlabeled counterpart, **Dimethyl sulfoxide-13C2** has its two methyl carbons substituted with the stable carbon-13 ( $^{13}\text{C}$ ) isotope.<sup>[3][4]</sup> This seemingly subtle modification provides a distinct mass signature that allows for its unambiguous identification and differentiation from the naturally abundant  $^{12}\text{C}$ -containing molecules. The natural abundance of  $^{13}\text{C}$  is only about 1.1%, making compounds intentionally enriched with  $^{13}\text{C}$  highly valuable for applications where background noise from naturally occurring isotopes needs to be minimized.<sup>[5][6][7][8][9]</sup> This guide will delve into the core physicochemical properties of **Dimethyl sulfoxide-13C2**, its synthesis and characterization, and its critical applications in nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and as a metabolic tracer.

# Physicochemical Properties of Dimethyl Sulfoxide-13C2

A thorough understanding of the physicochemical properties of **Dimethyl sulfoxide-13C2** is essential for its effective application in experimental design. While many of its physical properties are similar to unlabeled DMSO, the key difference lies in its molecular weight.

## Molecular Weight Calculation

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For **Dimethyl sulfoxide-13C2**, the molecular formula is  $(^{13}\text{CH}_3)_2\text{SO}$ .<sup>[3]</sup>

The calculation is as follows:

- Carbon-13 ( $^{13}\text{C}$ ): The atomic mass of Carbon-13 is approximately 13.00335 atomic mass units (amu).<sup>[5][10]</sup>
- Hydrogen (H): The standard atomic weight of hydrogen is approximately 1.008 amu.<sup>[11][12][13]</sup>
- Sulfur (S): The standard atomic weight of sulfur is approximately 32.066 amu.<sup>[14][15][16]</sup>
- Oxygen (O): The standard atomic weight of oxygen is approximately 15.999 amu.<sup>[17][18][19]</sup>

Molecular Weight = (2 x Atomic Weight of  $^{13}\text{C}$ ) + (6 x Atomic Weight of H) + (1 x Atomic Weight of S) + (1 x Atomic Weight of O)  
Molecular Weight = (2 x 13.00335) + (6 x 1.008) + (1 x 32.066) + (1 x 15.999)  
Molecular Weight  $\approx$  26.0067 + 6.048 + 32.066 + 15.999  
Molecular Weight  $\approx$  80.1197 amu

For practical laboratory use, this value is often rounded. Commercial suppliers typically list the molecular weight as 80.12 g/mol.<sup>[3][4][20]</sup>

## Key Physicochemical Data

The following table summarizes the key quantitative data for **Dimethyl sulfoxide-13C2** for easy reference and comparison.

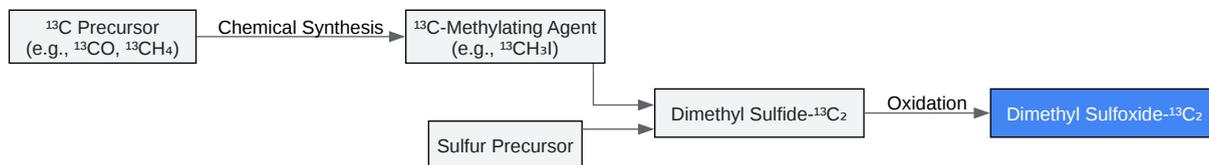
Property	Value	Source
Molecular Formula	( <sup>13</sup> CH <sub>3</sub> ) <sub>2</sub> SO	[3]
Molecular Weight	80.12 g/mol	[3][4][20]
CAS Number	136321-15-8	[3][4]
Isotopic Purity	Typically ≥99 atom % <sup>13</sup> C	[21]
Appearance	Colorless liquid	[2]
Density	1.129 g/mL at 25 °C	[21]
Melting Point	18.4 °C	[21]
Boiling Point	189 °C	[21]
Flash Point	85 °C (closed cup)	[21]
Refractive Index	n <sub>20/D</sub> 1.479	[21]

## Synthesis and Analytical Characterization

The production of high-purity **Dimethyl sulfoxide-13C2** is a multi-step process that requires specialized facilities.

### Synthesis Overview

The synthesis of <sup>13</sup>C-labeled compounds starts with a highly enriched source of <sup>13</sup>C, often in the form of <sup>13</sup>C-methane or <sup>13</sup>C-carbon monoxide.[6] These precursors are then used in subsequent chemical reactions to build the desired molecular scaffold. The production of **Dimethyl sulfoxide-13C2** involves the synthesis of <sup>13</sup>C-labeled methylating agents, which are then reacted with a sulfur-containing precursor, followed by oxidation to the sulfoxide.



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Caption: Generalized synthesis workflow for **Dimethyl sulfoxide- $^{13}\text{C}_2$** .

## Analytical Characterization for Quality Control

Ensuring the chemical and isotopic purity of **Dimethyl sulfoxide- $^{13}\text{C}_2$**  is critical for its reliable use in research. A combination of analytical techniques is employed for this purpose.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the molecular structure and assess the degree of  $^{13}\text{C}$  enrichment. In the  $^1\text{H}$  NMR spectrum, the coupling between the protons and the attached  $^{13}\text{C}$  nucleus provides direct evidence of labeling.
- Mass Spectrometry (MS): MS is used to determine the molecular weight and confirm the isotopic distribution. The mass spectrum of **Dimethyl sulfoxide- $^{13}\text{C}_2$**  will show a molecular ion peak at  $m/z$  corresponding to the  $^{13}\text{C}$ -enriched molecule, which is two mass units higher than unlabeled DMSO.[21]

## Key Applications in Scientific Research

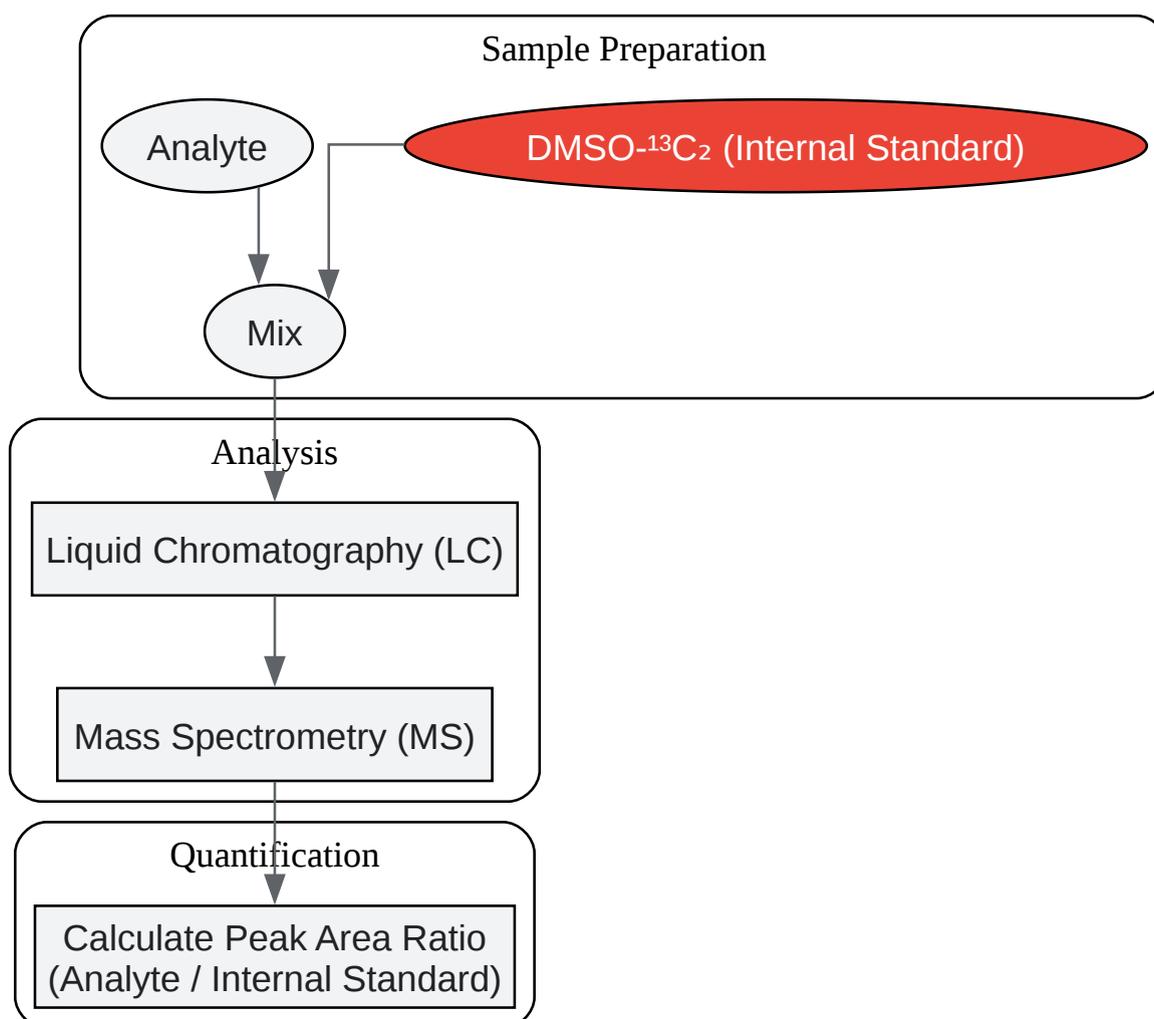
The unique properties of **Dimethyl sulfoxide- $^{13}\text{C}_2$**  make it a valuable tool in a variety of research applications.

### NMR Spectroscopy

In  $^{13}\text{C}$  NMR spectroscopy, **Dimethyl sulfoxide- $^{13}\text{C}_2$**  can be used as a reference standard or as a solvent for samples that are insoluble in other deuterated solvents. Its distinct  $^{13}\text{C}$  chemical shift provides a clear reference point. When used as a solvent, its signal can be easily distinguished from the signals of the analyte.

## Mass Spectrometry

**Dimethyl sulfoxide- $^{13}\text{C}_2$**  is widely used as an internal standard in quantitative mass spectrometry-based assays, such as in proteomics and drug metabolism studies. Since it is chemically identical to its unlabeled counterpart, it co-elutes during chromatographic separation and exhibits similar ionization efficiency. However, its higher mass allows it to be distinguished from the unlabeled analyte, enabling accurate quantification.



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Caption: Workflow for using DMSO- $^{13}\text{C}_2$  as an internal standard in LC-MS.

## Metabolic Tracer Studies

In metabolic research,  $^{13}\text{C}$ -labeled compounds are used to trace the fate of molecules through biochemical pathways.[5] While DMSO itself is not a primary metabolite, its  $^{13}\text{C}$ -labeled methyl groups can potentially be transferred in certain biological systems, allowing researchers to study methylation reactions.

## Experimental Protocol: Preparation of an Internal Standard Stock Solution for LC-MS

The following is a detailed, step-by-step methodology for preparing a **Dimethyl sulfoxide- $^{13}\text{C}_2$**  internal standard stock solution for use in a quantitative LC-MS assay.

Objective: To prepare a 1 mg/mL stock solution of **Dimethyl sulfoxide- $^{13}\text{C}_2$**  in acetonitrile.

Materials:

- **Dimethyl sulfoxide- $^{13}\text{C}_2$**  ( $\geq 99$  atom %  $^{13}\text{C}$ )
- LC-MS grade acetonitrile
- Calibrated analytical balance
- Class A volumetric flasks (1 mL and 10 mL)
- Calibrated micropipettes
- Amber glass vials for storage

Procedure:

- **Equilibration:** Allow the vial of **Dimethyl sulfoxide- $^{13}\text{C}_2$**  and the solvent to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh approximately 10 mg of **Dimethyl sulfoxide- $^{13}\text{C}_2$**  into a clean, dry weighing boat. Record the exact weight.
- **Dissolution:** Carefully transfer the weighed **Dimethyl sulfoxide- $^{13}\text{C}_2$**  to a 10 mL Class A volumetric flask.

- Solubilization: Add approximately 5 mL of LC-MS grade acetonitrile to the volumetric flask. Gently swirl the flask to dissolve the solid completely.
- Dilution to Volume: Once the solid is fully dissolved, bring the solution to the 10 mL mark with acetonitrile. Cap the flask and invert it several times to ensure the solution is homogeneous. This is your 1 mg/mL (based on the exact weight) stock solution.
- Storage: Transfer the stock solution to a labeled amber glass vial and store it at the recommended temperature (typically 2-8 °C) to minimize evaporation and degradation.

#### Self-Validation:

- The use of calibrated equipment (balance, flasks, pipettes) ensures accuracy.
- The use of high-purity, LC-MS grade solvent minimizes interference.
- Proper storage conditions maintain the stability of the standard.

## Conclusion

**Dimethyl sulfoxide-13C2** is a powerful and versatile tool for researchers in chemistry, biology, and medicine. Its well-defined physicochemical properties, particularly its distinct molecular weight, coupled with its chemical similarity to unlabeled DMSO, make it an ideal internal standard for quantitative analysis and a valuable compound for isotopic labeling studies. The rigorous synthesis and characterization processes ensure the high purity and reliability required for sensitive analytical applications. By understanding the principles behind its use and adhering to best practices in experimental design and execution, researchers can leverage the unique advantages of **Dimethyl sulfoxide-13C2** to achieve more accurate and reproducible results.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl Sulfoxide-13C2: Properties, Applications, and Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156267#molecular-weight-of-dimethyl-sulfoxide-13c2>]

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